

(3-(tert-Butyl)-5-methylphenyl)boronic acid CAS number information

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Compound of Interest

Compound Name: (3-(tert-Butyl)-5-methylphenyl)boronic acid

Cat. No.: B067400

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An In-Depth Technical Guide to (3-(tert-Butyl)-5-methylphenyl)boronic acid

This guide provides comprehensive technical information on **(3-(tert-Butyl)-5-methylphenyl)boronic acid**, tailored for researchers, scientists, and professionals in drug development. It covers compound identification, physicochemical properties, a representative synthesis protocol, key applications in organic synthesis, and essential safety and handling information.

Compound Identification

(3-(tert-Butyl)-5-methylphenyl)boronic acid is an organoboron compound widely utilized as a building block in organic chemistry, particularly in palladium-catalyzed cross-coupling reactions.

Identifier	Value
CAS Number	193905-93-0[1][2]
IUPAC Name	(3-tert-butyl-5-methylphenyl)boronic acid[1]
Molecular Formula	C ₁₁ H ₁₇ BO ₂ [1]
MDL Number	MFCD03411938

Physicochemical Properties

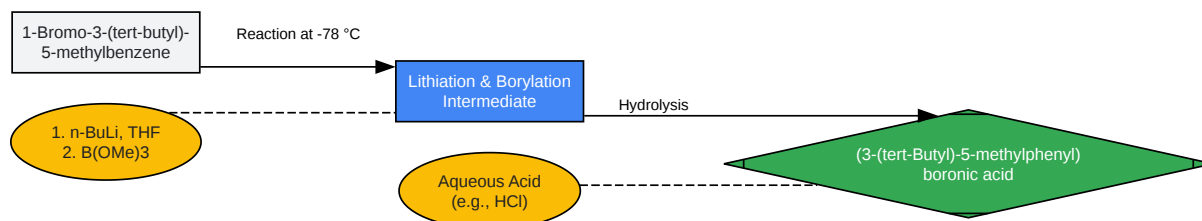
The key quantitative properties of the compound are summarized below. This data is essential for planning chemical reactions, purification, and storage.

Property	Value
Molecular Weight	192.06 g/mol
Physical Form	Solid
InChI Key	XWWPIVKWAIMBMU-UHFFFAOYSA-N
SMILES	<chem>Cc1cc(cc(c1)C(C)(C)C)B(O)O</chem>

Synthesis and Experimental Protocols

Arylboronic acids are typically synthesized via the reaction of an organolithium or Grignard reagent with a trialkyl borate, followed by acidic hydrolysis. While a specific peer-reviewed synthesis for this exact molecule is not readily available, a representative and widely accepted protocol, adapted from the synthesis of structurally similar boronic acids, is provided below^[3].

Representative Synthesis Workflow



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Caption: General synthesis of **(3-(tert-Butyl)-5-methylphenyl)boronic acid**.

Experimental Protocol: Synthesis of (3-(tert-Butyl)-5-methylphenyl)boronic acid

- Materials: 1-bromo-3-(tert-butyl)-5-methylbenzene, n-butyllithium (n-BuLi) in hexanes, trimethyl borate (B(OMe)₃), anhydrous tetrahydrofuran (THF), 1 M hydrochloric acid (HCl), and tert-butyl methyl ether (MTBE).

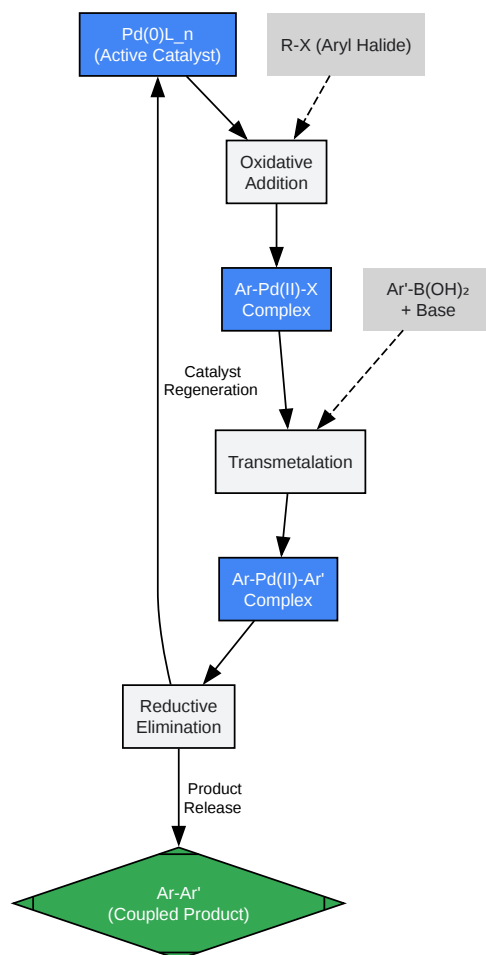
- Procedure:
 - Dissolve 1-bromo-3-(tert-butyl)-5-methylbenzene in anhydrous THF in a flame-dried, three-neck flask under an inert atmosphere (e.g., argon or nitrogen).
 - Cool the solution to -78 °C using a dry ice/acetone bath.
 - Slowly add a solution of n-butyllithium (1.1 equivalents) dropwise, maintaining the temperature at -78 °C. Stir for 30-60 minutes at this temperature to ensure complete lithium-halogen exchange.
 - Add trimethyl borate (1.2 equivalents) dropwise to the reaction mixture, again maintaining the temperature at -78 °C. Allow the mixture to stir for an additional 2 hours at this temperature.
 - Remove the cooling bath and allow the reaction to warm to room temperature, stirring overnight (approx. 12 hours).
 - Quench the reaction by slowly adding 1 M aqueous HCl, adjusting the pH to approximately 2-3.
 - Transfer the mixture to a separatory funnel and extract the product with MTBE (3x).
 - Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude boronic acid.
 - Purify the crude product by recrystallization or silica gel column chromatography to obtain the final product.

Applications in Research and Development

(3-(tert-Butyl)-5-methylphenyl)boronic acid is a valuable reagent primarily used in the Suzuki-Miyaura cross-coupling reaction. This reaction is a cornerstone of modern organic synthesis for its ability to form carbon-carbon (C-C) bonds, particularly for creating biaryl and substituted aromatic structures.^{[4][5]} Its steric bulk, provided by the tert-butyl group, can influence the selectivity and efficiency of these coupling reactions.^[6]

The Suzuki-Miyaura reaction is of paramount importance in medicinal chemistry for the synthesis of complex drug candidates, as it is tolerant of a wide variety of functional groups.[4]

Suzuki-Miyaura Catalytic Cycle



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Safety and Handling

Proper handling of **(3-(tert-Butyl)-5-methylphenyl)boronic acid** is crucial to ensure laboratory safety. The compound is classified as hazardous, and appropriate precautions must be taken.

Safety Information	Details
Signal Word	Danger
Hazard Statements	H302: Harmful if swallowed.H318: Causes serious eye damage.
Precautionary Codes	P280: Wear protective gloves, clothing, and eye/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	Store in a cool, dark, and tightly sealed container away from incompatible materials like oxidizing agents. Classified under Storage Class 11 (Combustible Solids).
Handling	Use in a well-ventilated area.[7] Avoid breathing dust and prevent its generation.[7] Wash hands thoroughly after handling.
Personal Protective Equipment (PPE)	Safety glasses or face shield, protective gloves, and a dust respirator are recommended.

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